

Experimental Model of Drug-Induced Desmosterolosis Using Triparanol: Application Notes and Protocols

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Compound of Interest

Compound Name: *Triparanol*

Cat. No.: *B1683665*

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Introduction

Desmosterolosis is a rare genetic disorder of cholesterol biosynthesis caused by mutations in the 24-dehydrocholesterol reductase (DHCR24) gene, leading to an accumulation of desmosterol. **Triparanol**, a historical cholesterol-lowering drug, pharmacologically induces desmosterolosis by inhibiting the DHCR24 enzyme.^[1] This makes it a valuable tool for creating experimental models to study the pathophysiology of desmosterolosis and to investigate the roles of desmosterol and cholesterol in various cellular processes. These models are particularly relevant for studying disorders of cholesterol biosynthesis like Smith-Lemli-Opitz syndrome (SLOS).

This document provides detailed application notes and protocols for establishing in vivo and in vitro experimental models of drug-induced desmosterolosis using **Triparanol**.

Mechanism of Action

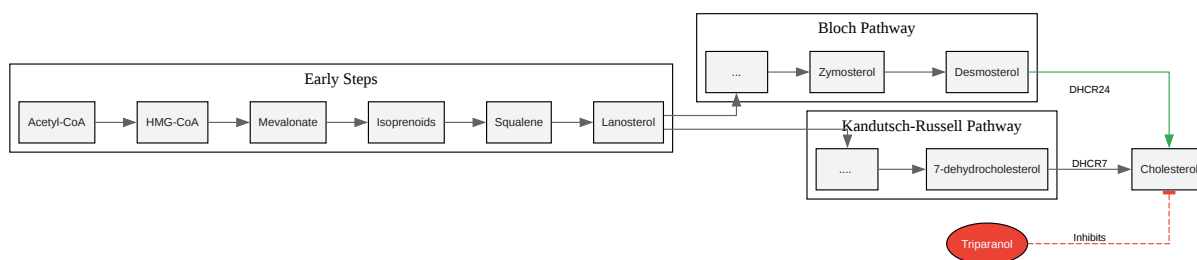
Triparanol specifically inhibits the enzyme 24-dehydrocholesterol reductase (DHCR24). This enzyme catalyzes the final step in the Bloch pathway of cholesterol biosynthesis, which is the conversion of desmosterol to cholesterol.^[1] Inhibition of DHCR24 leads to a significant

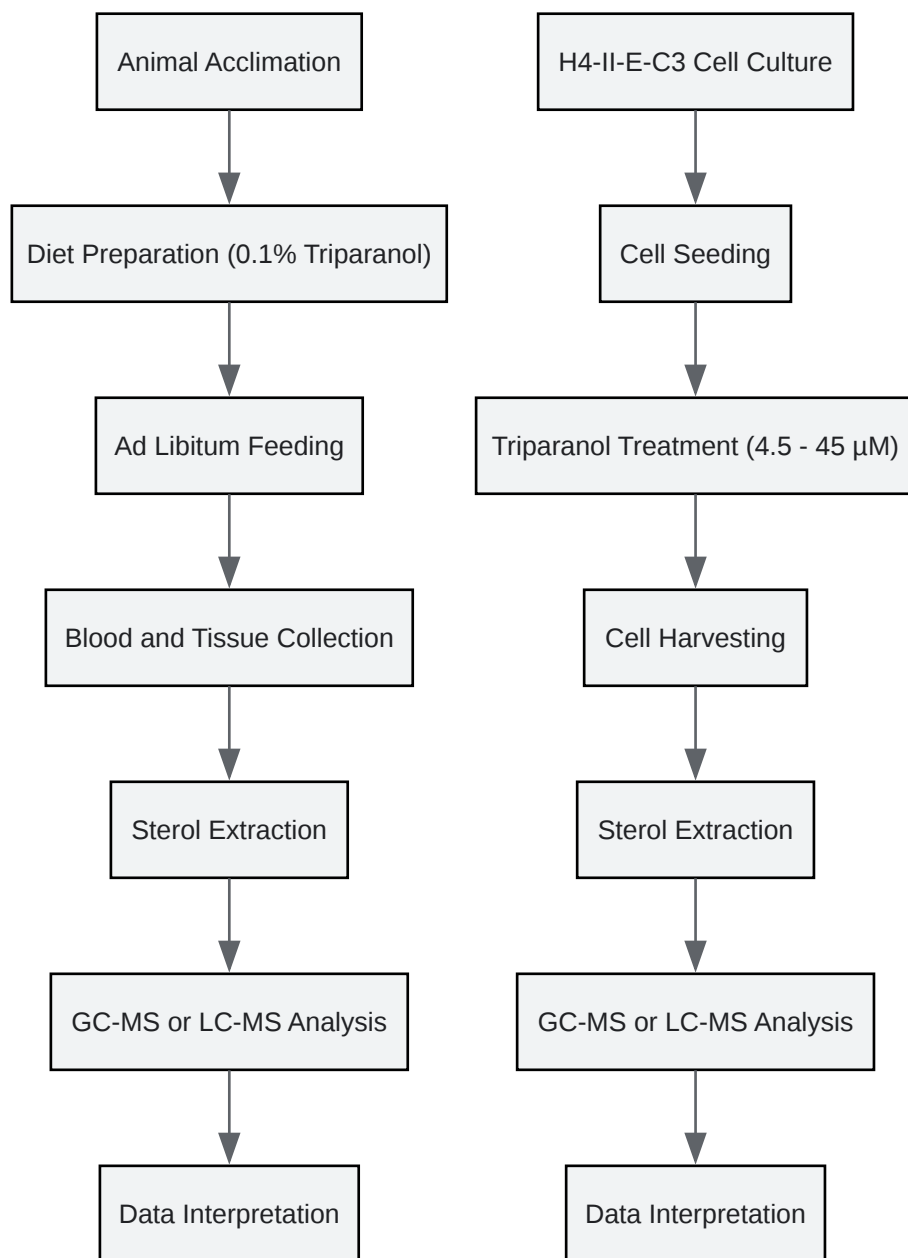
accumulation of its substrate, desmosterol, in various tissues and a corresponding decrease in cholesterol levels.

Signaling Pathways

The cholesterol biosynthesis pathway is a complex process involving multiple enzymatic steps.

Triparanol's point of intervention is at the terminal step of the Bloch pathway.





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References

- 1. Triparanol - Wikipedia [en.wikipedia.org]
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